using 2D NMR techr

Compound of Interest

Compound Name:	Methyl 3-methyl-2-oxocyclohexanecarboxylate
CAS No.:	59416-90-9
Cat. No.:	B3146246

2D NMR Techniques for Confirming the Stereochemistry of Substituted Cyclohexanones: A Comparative Guide

Introduction

Substituted cyclohexanones are ubiquitous structural motifs in natural products and pharmaceutical agents. Determining their relative stereochemistry

) analysis provides foundational data—where axial-axial protons exhibit large couplings (8–12 Hz) and equatorial protons show smaller couplings (2–5

To definitively map the 3D topology of these rings, 2D Nuclear Overhauser Effect (NOE) spectroscopy is the gold standard. By detecting through-spac
trivial choice; it is strictly governed by the molecule's tumbling rate and magnetic field strength.

Mechanistic Causality: The "Zero-Crossing" Phenomenon

As an Application Scientist, I frequently see researchers default to 2D NOESY, only to find missing cross-peaks that lead to incorrect stereochemical a

) of the molecule.

In a standard NOESY experiment, the NOE intensity depends on the transition probabilities between nuclear spin states (

,

,

). For small molecules (< 600 Da) that tumble rapidly in solution, the double-quantum transition (

) dominates, yielding a positive NOE[3]. For large macromolecules (> 1200 Da), the zero-quantum transition (

) dominates, yielding a negative NOE[4].

However, for mid-sized molecules (MW ~700–1200 Da)—a category that includes many heavily functionalized dimeric cyclohexanones or steroid der

). At the critical point where

, the

and

relaxation pathways cancel each other out[4]. This is the "NOE dead zone" or "zero-crossing," resulting in zero observable NOE intensity, regardless

To circumvent this, 2D ROESY (Rotating-frame Overhauser Effect Spectroscopy) spin-locks the magnetization in the transverse plane using a continu

Comparative Performance Data

The following table objectively compares the primary NMR techniques used for stereochemical elucidation of substituted cyclohexanones.

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Parameter	2D NOESY
Optimal MW Range	< 600 Da or > 1200 Da
Primary Stereochemical Indicator	1,3-diaxial through-space proximity (< 5 Å)
Typical Mixing Time ( )	0.5 – 0.8 s (Small molecules)
Artifact Vulnerability	Zero-quantum (COSY-like) artifacts
Sensitivity / S:N Ratio	High
Best Use Case	Small, rigid monomeric cyclohexanones

Experimental Methodologies: Self-Validating Protocol for 2D ROESY

To ensure trustworthiness, an NMR protocol must operate as a self-validating system. When working with a mid-sized substituted cyclohexanone whe

Step 1: Sample Preparation & Degassing Dissolve 5–10 mg of the cyclohexanone derivative in 600 µL of a deuterated solvent with appropriate viscos

or DMSO-

). Critical Causality: Dissolved paramagnetic oxygen accelerates

relaxation and quenches the NOE. Degas the sample using three freeze-pump-thaw cycles to maximize sensitivity[3].

Step 2:

Measurement (Inversion Recovery) Before setting the mixing time (

), you must know the longitudinal relaxation time (

) of your protons. Run a standard inversion recovery experiment. Self-Validating Check: The optimal ROESY mixing time should generally be set to rc

of the protons of interest.

Step 3: Parameter Optimization & Acquisition

- Pulse Sequence: Select a continuous-wave spin-lock ROESY sequence (e.g., roesyphpr.2 on Bruker systems).
- Mixing Time (

  ): Set to 200–300 ms. Exceeding 300 ms risks TOCSY artifacts (through-bond transfers) and spin diffusion, which can falsely indicate spatial proxir
- Spin-Lock Power: Calibrate the continuous wave power to ~2–3 kHz to minimize sample heating and TOCSY artifacts.
- Acquisition: Acquire with at least 256

  increments and 16–32 scans per increment to ensure adequate signal-to-noise.

Step 4: Processing and Artifact Discrimination Process the data with a squared sine-bell apodization function. Self-Validation: True ROE cross-peaks

Workflow Visualization

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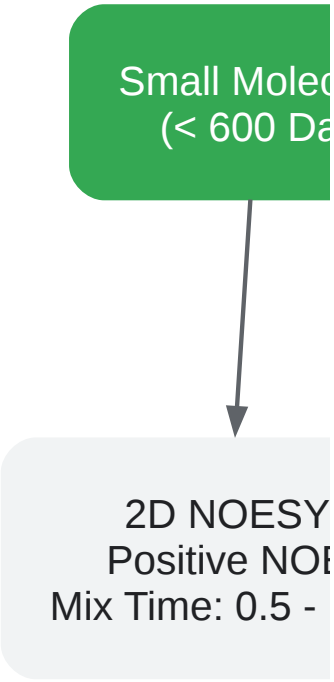

Decision tree for selecting 2D NMR techniques to determine cyclohexanone stereochemistry.

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References[7] 2D NOESY and ROESY for Small Molecules (VnmrJ ChemPack) - IU redirect/AUZIYQGM_VFTfSuCPQD8wDA9J3ROtjMue3sQKjYAuws9YIidouGHW10rw 5_38bqjho6akAhybhGNy9gsqV4M12nCbNXFnxHKPtOAWxCrJkpP6E=[4] NOESY a redirect/AUZIYQGhFQ_GzXHKbD66w4mS8oRuveSgv9iZn95VdO099wT9ynUis4NO [5] What is the difference between NOESY and ROESY for NMR? : r/chemistry - Re r685HmHDS_2Yv7rRbQzzqq33rTTorhVG3sLYxdO0vL7fOqCpaP2Ipbl6TegQTnZ-mq 0SdxNgTLpybMYxoIxtN5TCdIxZdK7bciXzqiLTz3SjWRVA1YLphPZSpOsNY7pMu1D columbia.edu.https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZ EbNIqakDDVAJWqEhxHha4pdGkpLJiUm6VJVtzvAdj5Ov8eYe1qVyH1qgMvr8bR8lL Experiments. sc.edu.https://vertexaisearch.cloud.google.com/grounding-api-redire OA1Dm9KVFqrifJuUlyiyqV27Jn6M_pAQ3RUluZqSqtlUW6fGrjMhCDU6KtfvwhHeEp 1mJW4Jp2Ae5VTMYrDE18ZKAA==[2] Secondary metabolite chemistry of the mari redirect/AUZIYQHcVFLLCvfdNcpnP_oYkk7akSspG-oSMuPGS49hFQbLFf5BA4Mqd 2: Assigning Molecular Configuration by Nuclear Magnetic Resonance - Books. rsc redirect/AUZIYQEObwHwAnQII3eg9vCEjVc2u9z_BpMXU3Byxutyp8u03Xn0CyYNyh ZjEw5s17BCniRkaqPlyCdMZ30659lzcO4FLvnpYAwiDxihhCeTqypPQppCiv7JaBvgu

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Sources

- 1. books.rsc.org [books.rsc.org]
- 2. Secondary metabolite chemistry of the marine-derived fungus Massarina sp., strain CNT-016 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nmr.chem.columbia.edu [nmr.chem.columbia.edu]
- 4. UCSD SSPPS NMR Facility: NOESY and ROESY [sopnmr.blogspot.com]
- 5. reddit.com [reddit.com]
- 6. sc.edu [sc.edu]
- 7. nmr.chem.indiana.edu [nmr.chem.indiana.edu]
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